

Flufenacet oxalate chemical structure and properties.

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Flufenacet oxalate

Cat. No.: B164977

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An In-depth Technical Guide to **Flufenacet Oxalate**

Introduction

Flufenacet oxalate, also known as Flufenacet OA, is a primary metabolite of the herbicide flufenacet.[1][2] Flufenacet itself is a selective, pre-emergence herbicide belonging to the oxyacetamide chemical family, widely used in agriculture to control annual grasses and some broadleaf weeds in crops like corn, soybeans, and cereals.[2][3][4][5] Understanding the properties and behavior of **flufenacet oxalate** is crucial for environmental monitoring, regulatory assessment, and toxicological studies, as the parent compound breaks down into this and other metabolites in the environment.[6][7]

This guide provides a detailed overview of the chemical structure, properties, mechanism of action of the parent compound, analytical methodologies for detection, and safety information for **flufenacet oxalate**, tailored for researchers and professionals in drug development and agricultural science.

Chemical Identity and Structure

Flufenacet oxalate is systematically known as 2-(4-fluoro-N-propan-2-ylanilino)-2-oxoacetic acid.[1][3][8] It is an aromatic amide and a monocarboxylic acid.[1]

- IUPAC Name: 2-(4-fluoro-N-propan-2-ylanilino)-2-oxoacetic acid[1][3]

- CAS Number: 201668-31-7[1][2][3]
- Molecular Formula: C₁₁H₁₂FNO₃[1][2][3][8]
- SMILES: CC(C)N(C1=CC=C(C=C1)F)C(=O)C(=O)O[3]
- InChI Key: FFKNXXCOXIZLJD-UHFFFAOYSA-N[1][3]

Physicochemical Properties

The physical and chemical properties of **flufenacet oxalate** are summarized in the table below. This data is essential for designing analytical experiments, predicting environmental fate, and understanding its behavior in biological systems.

Property	Value	Source
Molecular Weight	225.22 g/mol	[1][2][3]
Physical Form	Neat / Solid	[2]
Storage Temperature	2-8°C	[2]

Note: Detailed experimental data on properties like melting point, boiling point, and solubility for **flufenacet oxalate** are not readily available in the provided search results. The data for the parent compound, flufenacet, includes a melting point of 76-79 °C and a mercaptan-like odor.
[6]

Mechanism of Action (Parent Compound: Flufenacet)

The herbicidal activity originates from the parent compound, flufenacet. Flufenacet is a potent inhibitor of very long-chain fatty acid (VLCFA) synthesis.[4][9] VLCFAs are fatty acids with more than 20 carbon atoms, and they are critical components for the formation of cell membranes, suberin, and cuticular waxes in plants. By inhibiting the elongase enzymes responsible for VLCFA production, flufenacet disrupts cell division and membrane integrity in the meristematic tissues of target weeds, ultimately preventing their germination and growth.[4][5]

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- To cite this document: BenchChem. [Flufenacet oxalate chemical structure and properties.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164977#flufenacet-oxalate-chemical-structure-and-properties]

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